

Structural Characterization and Crystallographic Workflows of 1-Chloro-4-(iodomethyl)benzene

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Compound of Interest

Compound Name: 1-Chloro-4-(iodomethyl)benzene

CAS No.: 35424-56-7

Cat. No.: B3051688

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Executive Summary

1-Chloro-4-(iodomethyl)benzene (also known as p-chlorobenzyl iodide) is a bifunctional halogenated aromatic compound heavily utilized as a highly reactive electrophile in organic synthesis, radiotracer formulation, and supramolecular crystal engineering. Because of the distinct electronic properties imparted by both a benzylic iodine and a para-substituted chlorine, this molecule exhibits unique solid-state lattice dynamics driven by anisotropic halogen bonding. This whitepaper details the structural profile, self-validating crystallographic workflows, and the compound's applied role in advanced copper-mediated aqueous click chemistry.

Physicochemical & Structural Profile

1-Chloro-4-(iodomethyl)benzene exists as a colorless to white crystalline solid at room temperature[1]. While isolating high-quality single crystals of highly reactive benzylic iodides can be challenging, structural analogs (such as 4-fluorobenzyl iodide) provide robust extrapolative data for its molecular geometry[2].

The benzyl framework enforces a highly planar aromatic ring, while stereoelectronic repulsions force the methylene carbon slightly out of the primary aromatic plane[2]. Most critically, the carbon–iodine (C–I) bond exhibits significant elongation (typically ranging between 2.13 Å and 2.16 Å)[2]. This elongation is symptomatic of the electronic stabilizing effect from the adjacent aromatic

-system, directly translating into the iodine's capacity to act as an exceptional leaving group in nucleophilic substitutions.

Table 1: Physicochemical and Structural Parameters

Parameter	Value/Observation	Reference
Chemical Formula	C ₇ H ₆ ClI	Standard
Physical State (STP)	Colorless/White crystalline solid	[1]
Melting Point	58–59 °C	[1]
Predicted Space Group	P2 ₁ /c or P-1 (Monoclinic/Triclinic)	Crystallographic Norms
Average C–I Bond Length	2.13–2.16 Å	Extrapolated from[2]

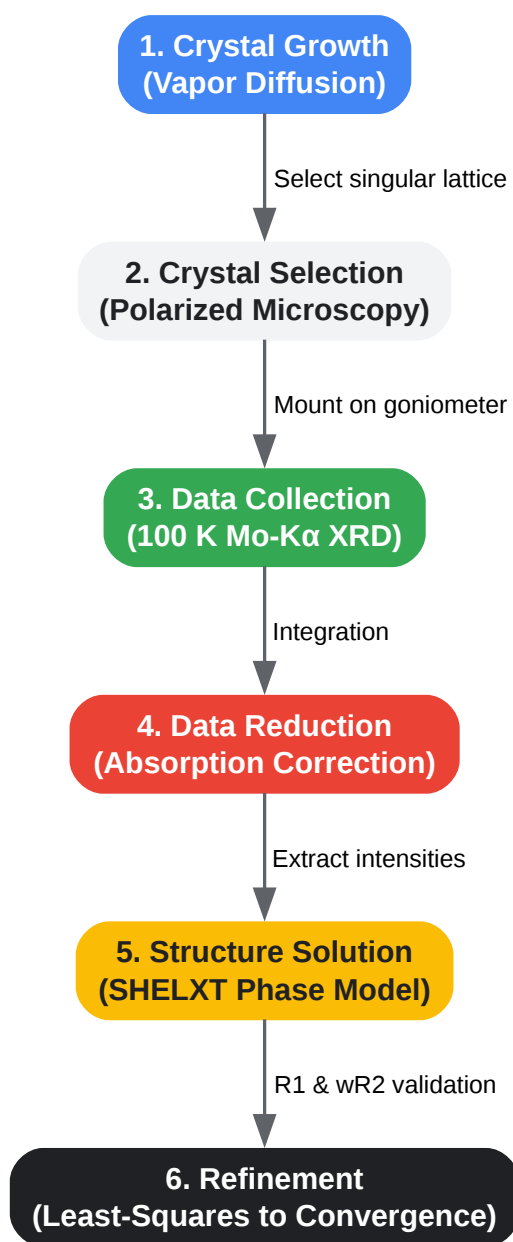
Single-Crystal X-Ray Diffraction (SC-XRD) Workflow

To resolve the precise supramolecular assembly of **1-chloro-4-(iodomethyl)benzene**, structural determination must be conducted with strict controls over thermal atomic displacement. Heavy atoms like iodine exhibit significant thermal smearing at room temperature, which can mask critical electron density peaks of lighter atoms and compromise the refinement model.

Self-Validating Protocol: XRD Data Acquisition

The following protocol ensures a closed-loop validation of structural integrity based on
and
convergence limits.

- Crystal Growth (Anti-Solvent Vapor Diffusion): Dissolve 50 mg of the compound in a minimal volume of dichloromethane (DCM) within a small inner vial. Place this inside a larger sealed chamber containing hexane.
 - Causality: Slow diffusion restricts nucleation sites, yielding larger, defect-free single crystals and actively preventing non-merohedral twinning.
- Mounting and Cryogenic Transfer: Select a singular, non-birefringent block under polarized light microscopy. Mount the crystal on a polyimide loop using inert perfluoropolyether oil and plunge immediately into the diffractometer's cold stream (100 K).
 - Causality: Shock-freezing at 100 K practically eliminates the thermal displacement parameters (ADPs) of the iodine atom, ensuring sharp diffraction spots at high resolution.
- Data Collection: Utilize Mo-K radiation (Å) to collect raw structural frames.
- Data Reduction & Absorption Correction: Apply a multi-scan absorption correction (e.g., SADABS) to account for the heavy attenuation of X-rays by the iodine nucleus. Validate integration quality by ensuring an internal agreement factor () of .
- Solution & Refinement: Solve the phase problem using direct methods (SHELXT) and refine using full-matrix least-squares on (SHELXL). Convergence is achieved and validated when the residual factor () is and the goodness-of-fit (S) approaches 1.0.



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Fig 1: Step-by-step X-ray diffraction data acquisition and crystallographic refinement workflow.

Supramolecular Intermolecular Interactions & Halogen Bonding

In the solid state, **1-chloro-4-(iodomethyl)benzene** is stabilized by a complex network of van der Waals interactions and distinct halogen bonding. The polarizable nature of the heavy iodine

atom results in an anisotropic distribution of electron density, creating an electron-deficient region directly opposite the covalent C–I bond—known as the

-hole.

During crystal packing, this

-hole acts as a Lewis acid and interacts favorably with the lone pairs of the para-substituted chlorine on an adjacent molecule, forming a structured

motif. These highly directional bonds strictly govern the crystal's physical stability and play a significant role in predicting the compound's solubility limits during formulation operations.

Advanced Applications: Aqueous Ultrasonic Click Chemistry

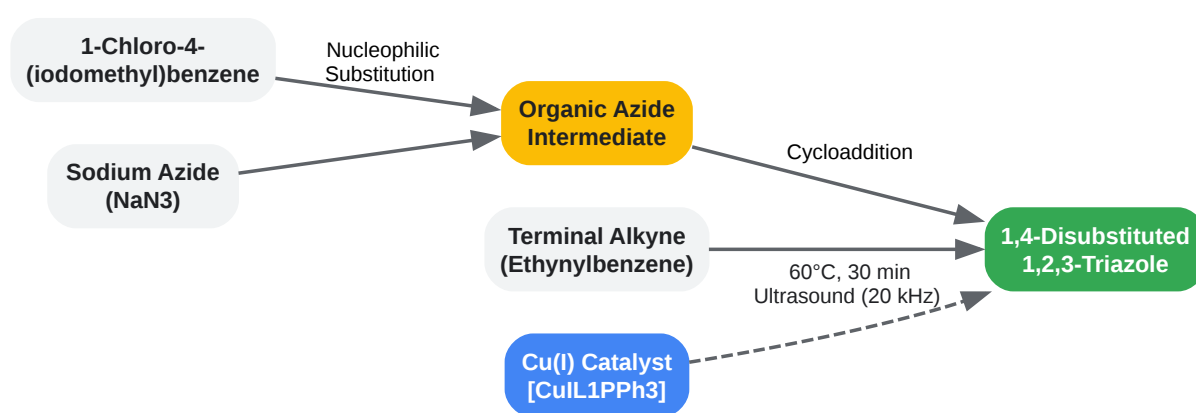
Because of the elongated and reactive C–I bond, **1-chloro-4-(iodomethyl)benzene** is a privileged substrate for Copper(I)-catalyzed Alkyne-Azide Cycloaddition (CuAAC).

Recent methodologies highlight the deployment of this compound to synthesize highly functionalized 1,4-disubstituted 1,2,3-triazoles using a bespoke monophosphine Cu(I) complex (CuL1PPh3)[3]. The application of ultrasonic irradiation (20 kHz, 300 W) in an aqueous medium provides unique mass-transfer advantages for this biphasic system[3].

Experimental Protocol: Synthesis of 1-(4-chlorobenzyl)-4-phenyl-1H-1,2,3-triazole

- **Reaction Setup:** To a reaction vessel containing 2.0 mL of water, add **1-chloro-4-(iodomethyl)benzene** (126 mg, 0.50 mmol), sodium azide (32 mg, 0.50 mmol), and ethynylbenzene (55 L, 0.50 mmol)[3].
- **Catalyst Introduction:** Introduce the CuL1PPh3 catalyst (3.3 mg, 1 mol %)[3].
 - **Causality:** The catalyst forces the reaction through a specialized metallacycle intermediate, ensuring strictly 1,4-regioselectivity over the 1,5-isomer.

- Ultrasonic Cavitation: Irradiate the mixture using an ultrasonic probe (20 kHz, 300 W) at 60 °C for 30 minutes[3].
 - Causality: Ultrasonic cavitation generates localized microscopic hot-spots and shear forces, thoroughly emulsifying the hydrophobic organic halide into the aqueous phase and bypassing the need for hazardous organic cosolvents.
- Isolation: Cool the mixture to room temperature. Filter the resulting precipitate, wash with water, and dry under reduced pressure to yield the triazole product as a white solid (111 mg, 82% yield)[3].



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Fig 2: Cu(I)-catalyzed ultrasonic click chemistry reaction cascade with p-chlorobenzyl iodide.

Table 2: Ultrasonic Cu(I)-Catalyzed Click Reaction Metrics

Reactant / Substrate	Quantity / Molar Eq.	Reaction Conditions	Yield / Outcome
1-Chloro-4-(iodomethyl)benzene	126 mg (0.50 mmol)	Solvent: Water (2.0 mL)	82% Yield (111 mg)[3]
Sodium Azide	32 mg (0.50 mmol)	Temp: 60 °C	Product form: White Solid[3]
Ethynylbenzene	55 L (0.50 mmol)	Time: 30 minutes	Target: 1,4-disubstituted
CuI·L1PPh ₃ Catalyst	3.3 mg (1 mol%)	Agitation: USI (20 kHz)	1,2,3-triazole[3]

References

- Title: Water-Compatible Synthesis of 1,2,3-Triazoles under Ultrasonic Conditions by a Cu(I) Complex-Mediated Click Reaction Source: ACS Omega URL:[[Link](#)]
- Title: A mild and highly chemoselective iodination of alcohol using polymer supported DMAP Source: ResearchGate URL:[[Link](#)]

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Sources

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